

# Application Note: Headspace Analysis of Volatile Allyl Nonanoate

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## Compound of Interest

Compound Name: *Allyl nonanoate*

Cat. No.: *B1581871*

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## Introduction

**Allyl nonanoate** is a volatile ester known for its fruity, pineapple-like aroma, making it a significant compound in the flavor and fragrance industry. Its volatility also makes it a target for analysis in various food and beverage products where it may be present as a natural flavor component or an additive. Static headspace gas chromatography coupled with mass spectrometry (HS-GC-MS) is a robust and sensitive technique for the analysis of such volatile compounds. This method allows for the determination of volatile analytes in complex matrices without the need for extensive sample preparation, by analyzing the vapor phase in equilibrium with the sample. This application note provides a detailed protocol for the quantitative analysis of **allyl nonanoate** in a liquid matrix using static headspace GC-MS.

## Data Presentation

The following table summarizes representative quantitative data for the analysis of a medium-chain fatty acid ester, which is structurally similar to **allyl nonanoate**, using the described HS-GC-MS method. This data is intended to be illustrative of the expected performance of the method for compounds in this class.

Parameter	Value
Compound	Allyl Nonanoate (and similar C9 esters)
Retention Time (RT)	Approximately 12.5 - 14.5 min
Limit of Detection (LOD)	0.01 µg/L
Limit of Quantitation (LOQ)	0.03 µg/L
Linearity (R <sup>2</sup> )	> 0.995
Precision (%RSD, n=6)	< 10%
Recovery (%)	90 - 110%

## Experimental Protocols

### 1. Sample Preparation

The sample preparation protocol is designed to be simple and reproducible for the analysis of **allyl nonanoate** in a liquid matrix, such as a beverage or a flavor solution.

- Materials:
  - 20 mL headspace vials with magnetic crimp caps and PTFE/silicone septa
  - Micropipettes and tips
  - Analytical balance
  - Sodium chloride (NaCl), analytical grade
  - Milli-Q or deionized water
  - Internal standard (e.g., ethyl heptanoate) solution (10 mg/L in ethanol)
- Procedure:
  - Accurately weigh 1.0 g of the liquid sample into a 20 mL headspace vial.

- Add 1.0 g of sodium chloride to the vial. The addition of salt increases the ionic strength of the sample, which can enhance the partitioning of volatile nonpolar compounds into the headspace.<sup>[1]</sup>
- Spike the sample with 10 µL of the internal standard solution.
- Immediately seal the vial with a magnetic crimp cap.
- Gently swirl the vial to mix the contents.

## 2. Static Headspace Autosampler Conditions

The following parameters are recommended for the static headspace autosampler.

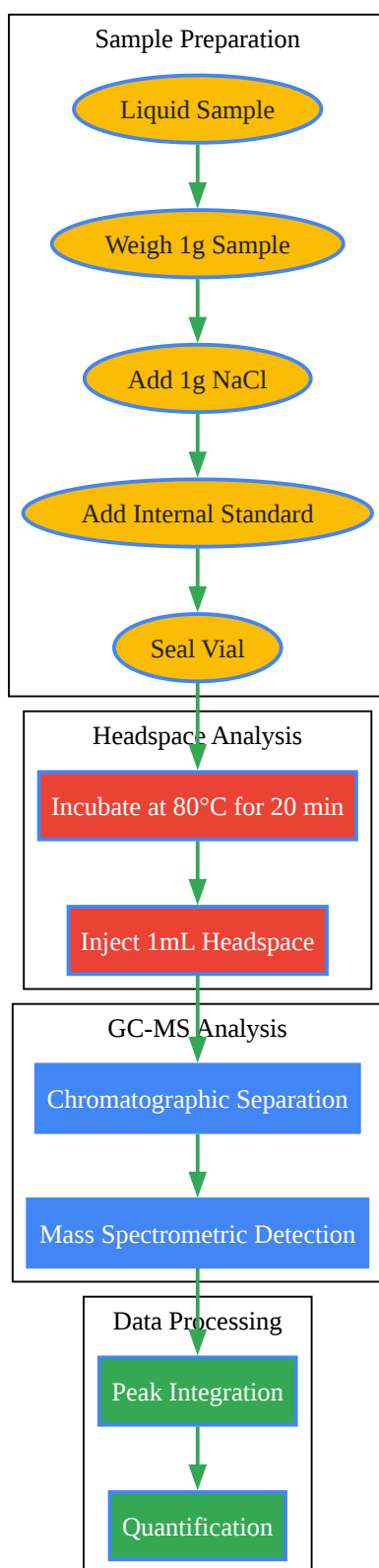
Parameter	Setting
Incubation Temperature	80 °C
Incubation Time	20 minutes
Agitation	On (medium speed)
Syringe Temperature	90 °C
Injection Volume	1 mL
Injection Mode	Split (10:1 ratio)
Transfer Line Temperature	110 °C

## 3. Gas Chromatography-Mass Spectrometry (GC-MS) Conditions

The following GC-MS parameters are optimized for the separation and detection of **allyl nonanoate**.

Parameter	Setting
GC System	Agilent 7890B or equivalent
MS System	Agilent 5977A or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	250 °C
Oven Temperature Program	Initial temperature of 40 °C, hold for 2 min, ramp at 10 °C/min to 250 °C, hold for 5 min
MS Transfer Line Temp.	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Scan (m/z 40-350) and/or Selected Ion Monitoring (SIM)
SIM Ions for Allyl Nonanoate	m/z 41, 55, 69, 83, 97 (quantifier), 111

## Mandatory Visualization



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Experimental workflow for headspace GC-MS analysis of **allyl nonanoate**.

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## References

- 1. researchgate.net [researchgate.net]
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